

Application of Delta-Tetradecalactone in Fragrance Formulation Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *delta-Tetradecalactone*

Cat. No.: B1661937

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Delta-tetradecalactone is a valuable lactone used in the fragrance industry to impart creamy, fatty, and milky notes with sweet, dairy nuances. Its unique olfactory profile makes it a versatile ingredient in a variety of fragrance applications, from fine fragrances to personal care products. This document provides detailed application notes and experimental protocols for the effective incorporation and evaluation of **delta-tetradecalactone** in fragrance formulations. It is intended for researchers, scientists, and professionals involved in fragrance development and evaluation.

Physicochemical Properties of Delta-Tetradecalactone

A thorough understanding of the physicochemical properties of **delta-tetradecalactone** is essential for its effective use in fragrance formulations.

Property	Value	Reference
Molecular Formula	C14H26O2	[1]
Molar Mass	226.35 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Odor Profile	Milky, creamy, fatty, with sweet dairy nuances	[2][3]
Taste Profile (at 20 ppm)	Buttery, fatty, creamy, with sweet milky and dairy nuances	[3]
Boiling Point	130-135 °C at 5 mmHg	[1][3]
Density	0.935 g/mL at 25 °C	[1][3]
Refractive Index	1.454-1.464 at 20 °C	[2]
Solubility	Practically insoluble in water; soluble in ethanol	[2]
Flash Point	>110°C	[2]
Recommended Usage Level in Fragrance Concentrate	Up to 3%	

Experimental Protocols

Protocol 1: Incorporation of Delta-Tetradecalactone into a Fragrance Concentrate

This protocol outlines the steps for incorporating **delta-tetradecalactone** into a model fragrance concentrate.

Materials:

- **Delta-tetradecalactone**
- Ethanol (perfumer's grade)

- Other fragrance ingredients (e.g., essential oils, aroma chemicals)
- Glass beakers and stirring rods
- Calibrated pipettes or digital scale

Procedure:

- Preparation of the Fragrance Base: Prepare a base accord by mixing selected fragrance ingredients according to the desired formulation. For this example, a simple floral-fruity base is used.
- Dilution of **Delta-Tetradecalactone**: If desired, create a 10% dilution of **delta-tetradecalactone** in ethanol to allow for more precise dosing in the final formulation.
- Blending: Add the desired amount of **delta-tetradecalactone** (or its dilution) to the fragrance base. Start with a concentration of 0.5% and create variations up to 3%.
- Homogenization: Gently stir the mixture until the **delta-tetradecalactone** is completely dissolved and the solution is homogeneous.
- Maceration: Allow the fragrance concentrate to macerate for at least 48 hours in a cool, dark place to allow the notes to blend and mature.

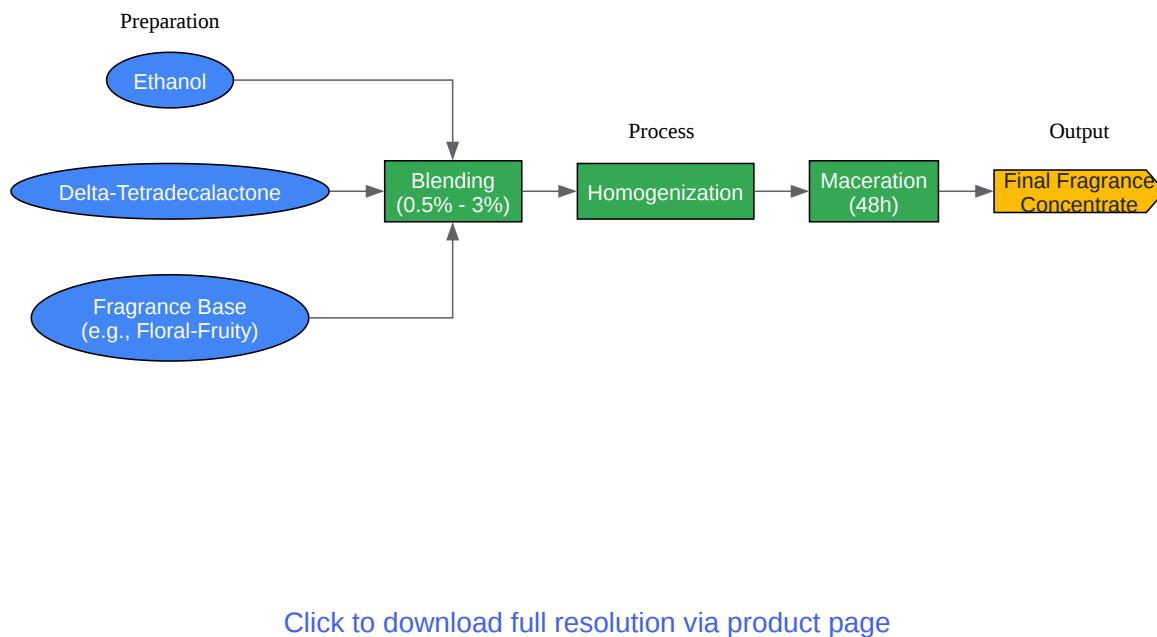
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Figure 1. Workflow for incorporating **delta-tetradecalactone** into a fragrance concentrate.

Protocol 2: Sensory Evaluation of Fragrances Containing Delta-Tetradecalactone

This protocol details the sensory evaluation of the prepared fragrance concentrates using a trained sensory panel. Both descriptive analysis and discrimination testing are employed.

Objective: To characterize the olfactory profile of fragrances containing varying concentrations of **delta-tetradecalactone**.

Materials:

- Fragrance concentrates (prepared in Protocol 1) diluted to 20% in ethanol.
- Control fragrance (without **delta-tetradecalactone**) diluted to 20% in ethanol.
- Perfume blotters.
- Sensory evaluation booths with controlled lighting and ventilation.

- Data collection forms or software.
- A panel of 8-12 trained sensory assessors.

Procedure:

- Sample Preparation: Dip perfume blotters into the diluted fragrance samples approximately 1 cm deep for 2 seconds.
- Sample Presentation: Present the coded blotters to the panelists in a randomized order.
- Evaluation: Instruct panelists to evaluate the odor of each sample at different time points (top note: immediately, heart note: after 15 minutes, base note: after 1 hour) and rate the intensity of predefined sensory attributes on a 10-point scale (0 = not perceptible, 10 = very strong).
- Data Analysis: Analyze the mean scores for each attribute and compare the profiles of the different formulations.

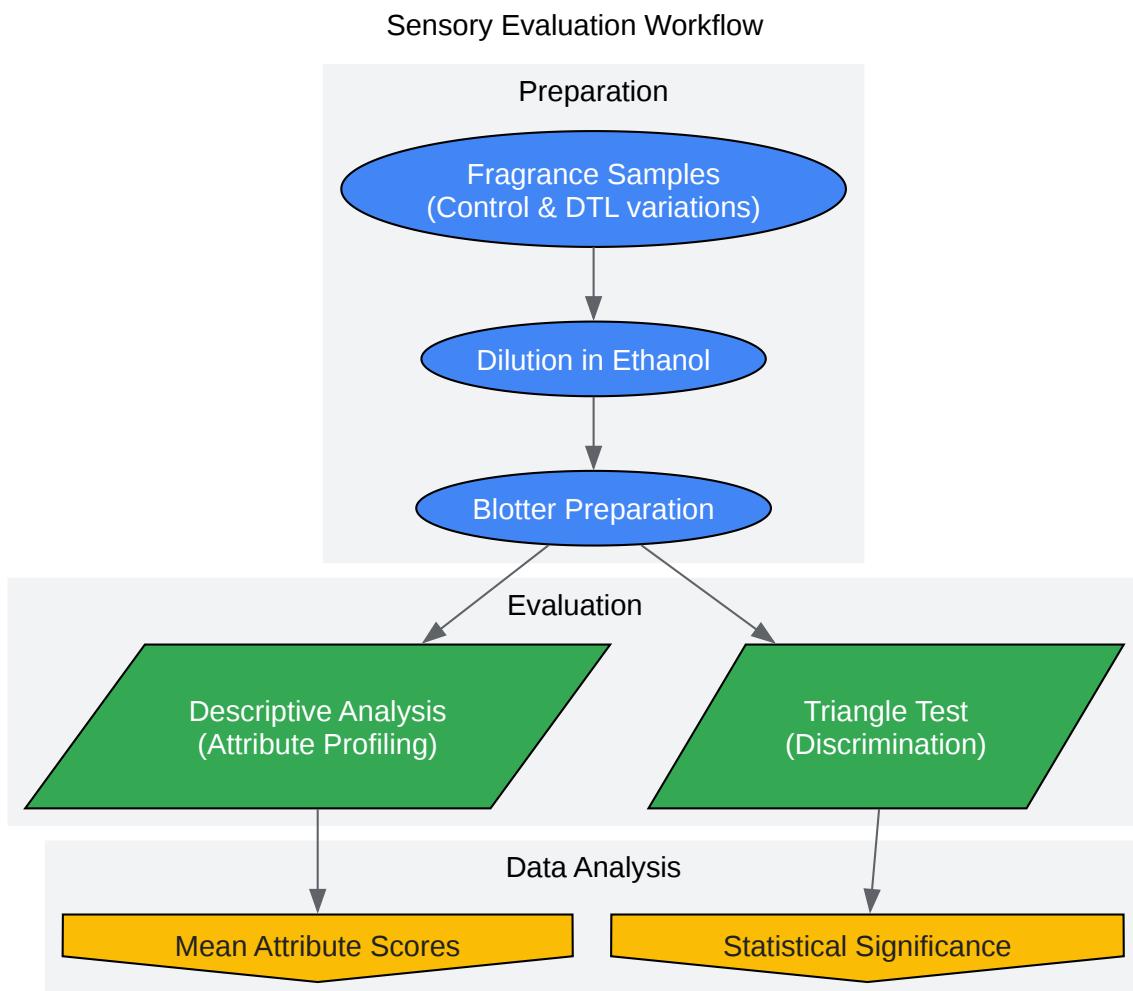
Illustrative Sensory Profile Data:

Sensory Attribute	Control (0%)	0.5% Delta-Tetradecalactone	1.5% Delta-Tetradecalactone	3.0% Delta-Tetradecalactone
Creamy	1.2	4.5	7.8	9.2
Milky	0.8	3.9	7.1	8.8
Fruity	7.5	7.2	6.8	6.5
Floral	8.1	7.9	7.5	7.1
Overall Sweetness	6.5	7.0	7.8	8.5
Overall Strength	7.0	7.2	7.5	7.8

Objective: To determine if there is a perceptible difference between the control fragrance and the fragrance containing the lowest concentration (0.5%) of **delta-tetradecalactone**.

Procedure:

- Sample Presentation: Present each panelist with three coded samples, two of which are identical (the control) and one is different (0.5% **delta-tetradecalactone** formulation). The order of presentation should be randomized for each panelist.
- Evaluation: Ask panelists to identify the "odd" or different sample.
- Data Analysis: Analyze the number of correct identifications. Statistical significance is determined using a binomial test or chi-square analysis.



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Figure 2. Experimental workflow for the sensory evaluation of fragrances.

Protocol 3: Accelerated Stability Testing of Fragrances Containing Delta-Tetradecalactone

This protocol describes an accelerated stability test to evaluate the physical and chemical stability of the fragrance formulations over time.

Materials:

- Fragrance concentrates in their final packaging (e.g., glass bottles).
- Control fragrance in the same packaging.
- Stability chambers or ovens set at controlled temperatures (e.g., 40°C).
- UV light cabinet.
- pH meter, viscometer, and gas chromatograph-mass spectrometer (GC-MS).

Procedure:

- Sample Storage: Place the packaged fragrance samples under the following conditions:
 - Elevated temperature: 40°C ± 2°C.
 - UV light exposure: Continuous exposure at a controlled wavelength.
 - Room temperature (control): 25°C ± 2°C.
- Evaluation Intervals: Evaluate the samples at specified time points (e.g., 0, 1, 2, and 3 months).
- Parameters to Evaluate:
 - Physical Changes: Color, clarity, and phase separation.
 - Odor Profile: Sensory evaluation by a trained panel to detect any changes in the fragrance character.
 - Physicochemical Properties: pH and viscosity.
 - Chemical Composition: GC-MS analysis to monitor the concentration of **delta-tetradecalactone** and the formation of any degradation products.

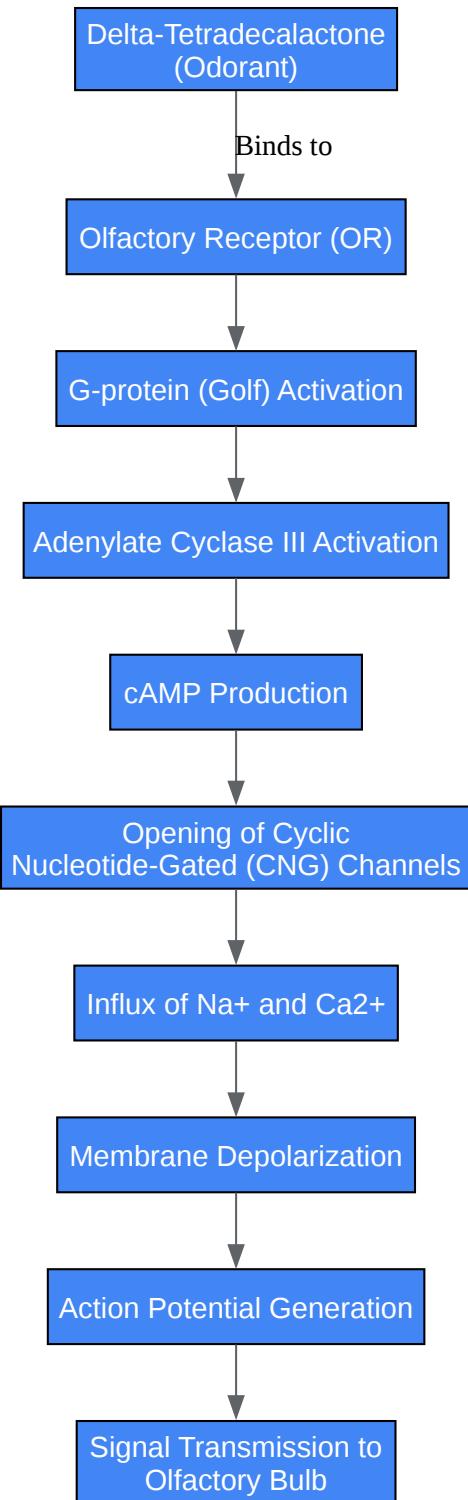
Illustrative Stability Data:

Parameter	Time Point	Control (25°C)	1.5% DTL (40°C)	1.5% DTL (UV Light)
Color Change (ΔE)	0 months	0.0	0.0	0.0
1 month	0.2	0.5	1.1	
2 months	0.3	0.9	2.0	
3 months	0.4	1.5	3.2	
Odor Profile	3 months	No change	Slight decrease in creamy note	Noticeable off-notes
pH	0 months	6.8	6.8	6.8
3 months	6.7	6.5	6.2	
Delta-Tetradecalactone Conc. (GC-MS, % relative to initial)	0 months	-	100%	100%
3 months	-	98.5%	92.1%	

Signaling Pathways and Mechanisms of Olfaction

The perception of **delta-tetradecalactone**, like all odorants, is initiated by its interaction with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal cavity. This interaction triggers a complex signaling cascade.

Olfactory Signaling Pathway

[Click to download full resolution via product page](#)**Figure 3.** Simplified diagram of the olfactory signal transduction pathway.

Conclusion

Delta-tetradecalactone is a highly effective fragrance ingredient for creating creamy, milky, and fatty notes. Its successful application in fragrance formulations depends on careful consideration of its concentration, its interaction with other fragrance components, and its stability in the final product. The protocols provided in this document offer a systematic approach to incorporating and evaluating **delta-tetradecalactone**, enabling the development of high-quality and stable fragrances. Further research can focus on identifying the specific olfactory receptors that bind to **delta-tetradecalactone** to better understand its unique sensory perception.

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